

Synthesis of pyrazole derivatives using 1-(2-bromoethyl)-1H-pyrazole.

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Compound of Interest

Compound Name: 1-(2-bromoethyl)-1H-pyrazole

CAS No.: 119291-22-4

Cat. No.: B049434

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Application Note: Synthesis & Functionalization of **1-(2-Bromoethyl)-1H-pyrazole**

Executive Summary

1-(2-Bromoethyl)-1H-pyrazole (CAS 119291-22-4) is a critical bifunctional building block in drug discovery, particularly for the development of kinase inhibitors and GPCR ligands. It serves as a robust "linker" reagent, enabling the introduction of the pyrazole moiety—a privileged scaffold in medicinal chemistry—via an ethyl spacer.

This guide details the handling, reactivity, and synthetic protocols for this compound.^[1] Unlike simple alkyl halides, the presence of the nitrogen-rich pyrazole ring at the

-position to the leaving group introduces specific electronic and steric considerations. The primary challenge in utilizing this reagent is controlling the competition between the desired nucleophilic substitution (

) and the unwanted elimination to 1-vinylpyrazole (

).

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10]

Property	Data
IUPAC Name	1-(2-Bromoethyl)-1H-pyrazole
CAS Number	119291-22-4
Molecular Weight	175.03 g/mol
Appearance	Colorless to pale yellow solid / Low-melting solid
Melting Point	~68 °C
Solubility	Soluble in DCM, EtOAc, MeOH, DMF, DMSO; Insoluble in water
Stability	Hygroscopic; store under inert atmosphere at 2–8°C.
Hazards	Skin Irrit. 2 (H315), Eye Irrit. 2 (H319), STOT SE 3 (H335).

Critical Reactivity Insights: The vs. Battle

To successfully utilize **1-(2-bromoethyl)-1H-pyrazole**, researchers must understand the mechanistic competition governed by the basicity of the reaction medium.

- The Desired Pathway (
): The primary bromide is an excellent electrophile. Reaction with amines, thiols, or phenoxides yields the ethyl-linked adducts.
- The Side Reaction (
 Elimination): The pyrazole ring is electron-withdrawing (inductive effect), which slightly acidifies the
 -protons (the
 attached to the pyrazole). In the presence of strong, bulky bases (e.g.,

-BuOK) or high heat, dehydrobromination occurs rapidly, yielding 1-vinylpyrazole.

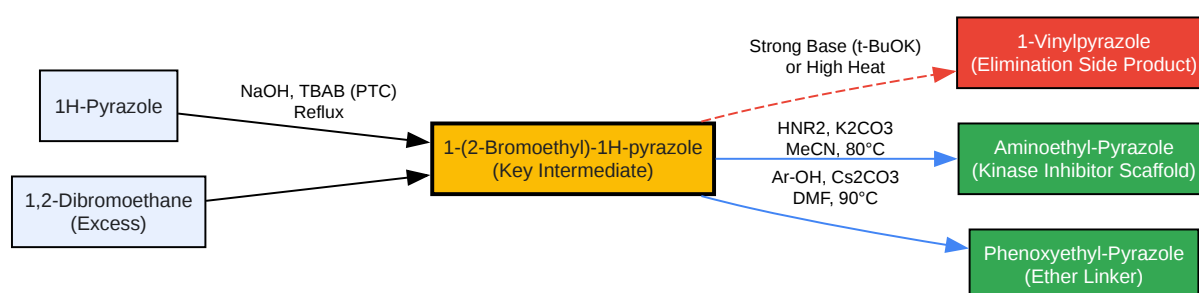
Expert Tip: To maximize yield, use non-nucleophilic, mild bases (like

or

) and polar aprotic solvents (DMF, MeCN). Avoid strong hydroxide bases in alcoholic solvents at high temperatures unless elimination is the goal.

Visual Workflow: Synthetic Pathways

The following diagram illustrates the preparation of the reagent and its divergent reaction pathways.



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Figure 1: Divergent synthetic pathways for **1-(2-bromoethyl)-1H-pyrazole**.^[2] Desired substitution pathways are shown in blue; the elimination side-reaction is shown in red.

Detailed Experimental Protocols

Protocol A: Synthesis of the Reagent

Preparation of **1-(2-bromoethyl)-1H-pyrazole** from 1H-pyrazole. Context: Using a large excess of 1,2-dibromoethane is crucial to prevent the formation of the bis-pyrazole byproduct (1,2-di(1H-pyrazol-1-yl)ethane).

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagents:

- 1H-Pyrazole (6.8 g, 100 mmol)
- 1,2-Dibromoethane (37.6 g, 200 mmol, 2.0 equiv)
- NaOH (40% aq. solution, 40 mL)
- Tetrabutylammonium bromide (TBAB) (1.6 g, 5 mol% - Phase Transfer Catalyst)
- Procedure:
 - Dissolve pyrazole in 1,2-dibromoethane (acting as both reagent and solvent).
 - Add TBAB and the NaOH solution.
 - Heat the biphasic mixture to reflux (~90–100 °C) with vigorous stirring for 4–6 hours.
 - Monitor: Check TLC (EtOAc/Hexane 1:1). The pyrazole spot should disappear.
- Workup:
 - Cool to room temperature.[3] Separate the organic layer.[4]
 - Extract the aqueous layer with DCM (2 x 50 mL).
 - Combine organics, wash with water and brine, and dry over anhydrous
 - .
 - Concentrate under reduced pressure.
- Purification: The excess 1,2-dibromoethane can be removed by vacuum distillation (it boils lower than the product) or column chromatography (Silica gel, Hexane -> 20% EtOAc/Hexane).
 - Yield: Typically 60–75%.

Protocol B: N-Alkylation of Secondary Amines (Kinase Scaffold Synthesis)

Targeting the pyrazole-ethyl-amine motif common in CDK and anticancer agents.

- Reagents:
 - **1-(2-Bromoethyl)-1H-pyrazole** (1.0 equiv)[5]
 - Secondary Amine (e.g., Morpholine, Piperazine derivative) (1.2 equiv)
 - Base:
(anhydrous, 2.0 equiv) or DIPEA (2.5 equiv)
 - Solvent: Acetonitrile (MeCN) (0.1 M concentration)
- Procedure:
 - Suspend **1-(2-bromoethyl)-1H-pyrazole**, the amine, and
in dry MeCN.
 - Heat to 80 °C (reflux) under an inert atmosphere ().
 - Stir for 12–16 hours.
 - Note: If the amine is valuable/expensive, use the bromide in slight excess (1.2 equiv) instead.
- Workup:
 - Filter off the solid inorganic salts.
 - Concentrate the filtrate.
 - Purify via flash chromatography (DCM/MeOH gradient).

Protocol C: O-Alkylation of Phenols

Synthesis of Pyrazole-Ethyl-Ether derivatives.

- Reagents:
 - Phenol derivative (1.0 equiv)[6]
 - **1-(2-Bromoethyl)-1H-pyrazole** (1.2 equiv)[5]
 - Base:

(1.5 equiv) - Cesium carbonate is preferred for phenols to enhance nucleophilicity.
 - Solvent: DMF (anhydrous)
- Procedure:
 - Dissolve the phenol and

in DMF. Stir at RT for 30 min to generate the phenoxide.
 - Add **1-(2-bromoethyl)-1H-pyrazole**. [5][7]
 - Heat to 90 °C for 4–8 hours.
- Workup:
 - Dilute with EtOAc and wash extensively with water/LiCl solution to remove DMF.
 - Purify via chromatography.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Formation of Vinylpyrazole	Reaction temperature too high or base too strong (> 12).	Switch from or to . Lower temperature to 60°C and extend time.
Low Yield (Bis-alkylation)	During reagent synthesis, pyrazole reacted with both ends of dibromoethane.	Increase 1,2-dibromoethane ratio to >3 equivalents.
Incomplete Reaction	Poor nucleophilicity of the amine/phenol.	Add KI (0.1 equiv) as a catalyst (Finkelstein reaction in situ) to convert alkyl bromide to more reactive alkyl iodide.
Product is an Oil/Gum	Common for these derivatives.	Convert to HCl or oxalate salt for better isolation and crystallinity.

References

- Synthesis of Pyrazolo[3,4-b]pyridine Analogues: description of N-alkylation protocols using 1-(2-bromoethyl)pyrazole for anticancer agents.
 - Source: ACS Omega.
- General Pyrazole Synthesis & Reactivity: Comprehensive review of pyrazole deriv
 - Source: Biointerface Research in Applied Chemistry.[8]
- Elimination Side Reactions: Analysis of 1-vinylpyrazole formation
 - Source: Molecules (MDPI).[9]
- Compound Safety & D

- Source: PubChem.

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Sources

- 1. CN112079781A - Synthesis method of 5-bromo-1-methyl-1H-pyrazol-3-amine - Google Patents [patents.google.com]
- 2. Design and Synthesis of Novel Pyrazole-Substituted Different Nitrogenous Heterocyclic Ring Systems as Potential Anti-Inflammatory Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. benchchem.com [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. 1-(2-bromoethyl)-1H-pyrazole | C₅H₇BrN₂ | CID 642215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. jocpr.com [jocpr.com]
- 7. alchempharmtech.com [alchempharmtech.com]
- 8. biointerfaceresearch.com [biointerfaceresearch.com]
- 9. researchgate.net [researchgate.net]
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